

Physical and chemical properties of Musk Xylene-d9

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Compound of Interest

Compound Name: Musk Xylene-d9

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An In-depth Technical Guide to Musk Xylene-d9

This technical guide provides a comprehensive overview of the physical and chemical properties of **Musk Xylene-d9**, tailored for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties

Musk Xylene-d9 is the deuterated analogue of Musk Xylene, a synthetic fragrance historically used in a variety of consumer products. The incorporation of deuterium atoms in the tert-butyl group provides a valuable tool for metabolic studies, environmental fate analysis, and as an internal standard in quantitative analytical methods.

Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical and chemical properties of **Musk Xylene-d9** and its non-deuterated counterpart, Musk Xylene. It is important to note that specific experimental data for the melting and boiling points of **Musk Xylene-d9** are not readily available in the cited literature. Therefore, the values for the non-deuterated form are provided as a close approximation.

Property	Musk Xylene-d9	Musk Xylene (CAS 81-15-2)	Source(s)
Molecular Formula	C ₁₂ D ₉ H ₆ N ₃ O ₆	C ₁₂ H ₁₅ N ₃ O ₆	[1][2]
Molecular Weight	306.32 g/mol	297.26 g/mol	[1][2]
Appearance	-	Yellowish crystalline powder or needles	[3]
Melting Point	Not available, expected to be similar to Musk Xylene	110 °C	[3]
Boiling Point	Not available, expected to be similar to Musk Xylene	>200 °C	[3]
Water Solubility	Not available, expected to be very low	~0.15 mg/L at 22 °C	[4][5]
Solubility in Organic Solvents	-	Soluble in diethyl ether and ethanol	[3]
logP (Octanol/Water Partition Coefficient)	-	4.369 (estimated)	[6]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of Musk Xylene are crucial for its application in research. The following sections outline generalized methodologies based on available literature.

Synthesis of Musk Xylene

The synthesis of Musk Xylene is a two-step process involving a Friedel-Crafts alkylation followed by nitration.[3][6] The synthesis of the deuterated analogue would follow a similar pathway, utilizing deuterated reagents.

Step 1: Friedel-Crafts Alkylation of m-Xylene

- Objective: To introduce a tert-butyl group onto the m-xylene ring.
- Reactants: m-xylene, tert-butyl chloride (or isobutyl chloride), and a Lewis acid catalyst (e.g., anhydrous aluminum chloride or ferric chloride).[3][7]
- Procedure (General):
 - m-Xylene and the Lewis acid catalyst are charged into a reaction vessel equipped with a stirrer, dropping funnel, and a system to trap evolved HCl gas.
 - tert-Butyl chloride is added dropwise to the mixture while maintaining a controlled temperature.
 - The reaction mixture is stirred for a specified period to ensure complete reaction.
 - The reaction is quenched, and the organic layer containing the product, 5-tert-butyl-m-xylene, is separated, washed, and purified, typically by distillation.

Step 2: Nitration of 5-tert-butyl-m-xylene

- Objective: To introduce three nitro groups onto the aromatic ring to form Musk Xylene.
- Reactants: 5-tert-butyl-m-xylene and a nitrating agent (e.g., fuming nitric acid or a mixture of nitric acid and sulfuric acid).[3][6]
- Procedure (General):
 - The nitrating agent is cooled in an ice bath.
 - 5-tert-butyl-m-xylene is added slowly to the nitrating agent while carefully controlling the temperature to prevent runaway reactions.
 - After the addition is complete, the reaction mixture is stirred at a controlled temperature for a set duration.
 - The reaction mixture is then poured onto ice, causing the crude Musk Xylene to precipitate.

- The crude product is filtered, washed with water and a dilute base (e.g., sodium carbonate solution) to neutralize any remaining acid, and then dried.
- Purification is typically achieved by recrystallization from a suitable solvent, such as 95% ethanol.[3][6]

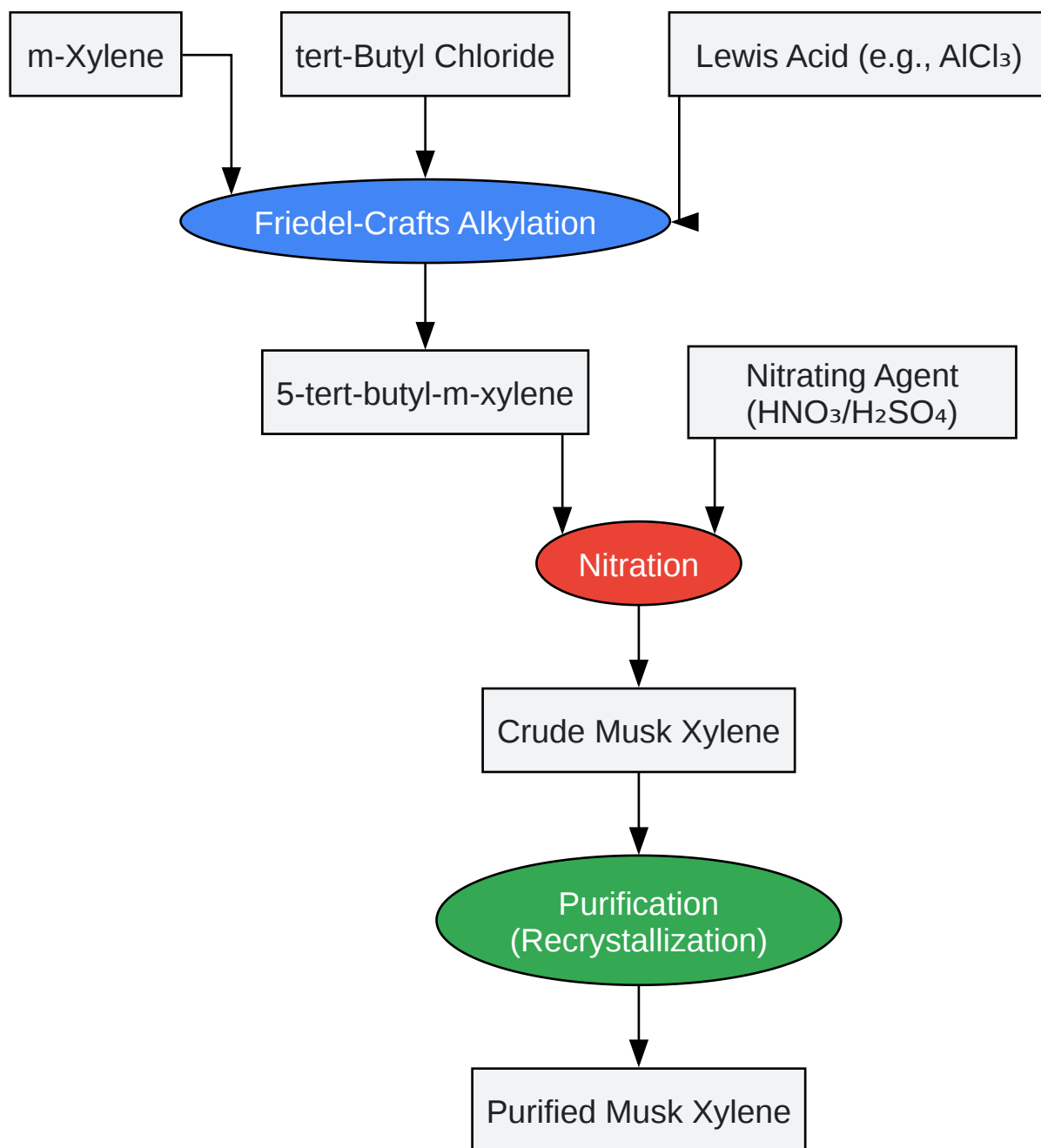
Analytical Determination by GC-MS

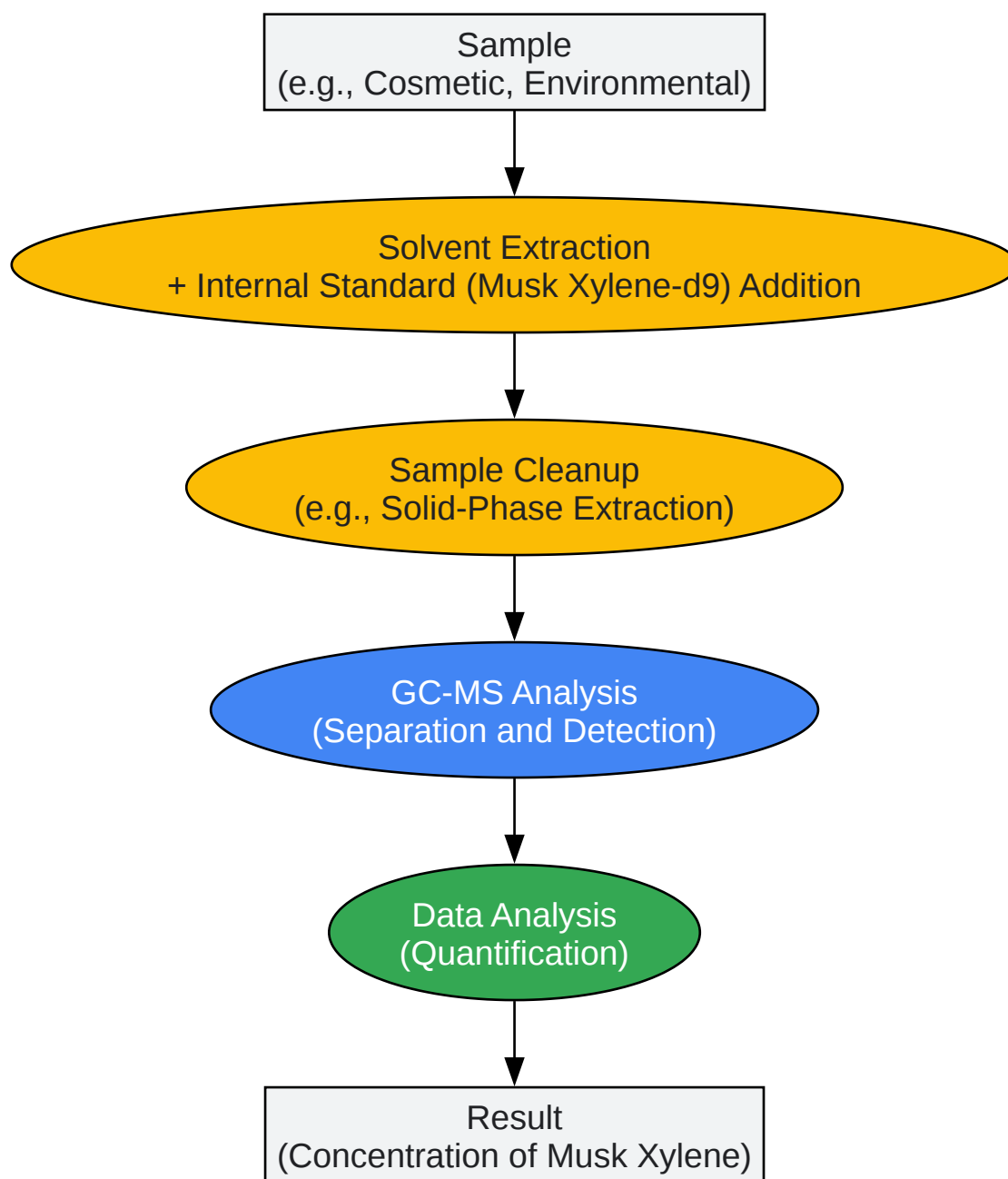
Gas chromatography-mass spectrometry (GC-MS) is a common and sensitive method for the analysis of Musk Xylene and its deuterated analogue in various matrices.[8] **Musk Xylene-d9** is an ideal internal standard for these analyses due to its similar chemical behavior and distinct mass.

- Objective: To identify and quantify Musk Xylene in a sample.
- Instrumentation: Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Procedure (General):
 - Sample Preparation: The sample (e.g., cosmetic product, environmental sample) is extracted with a suitable organic solvent. A known amount of **Musk Xylene-d9** is added as an internal standard. The extract may require a cleanup step, such as solid-phase extraction (SPE), to remove interfering matrix components.[8]
 - GC Separation: The prepared sample is injected into the GC. The separation is typically performed on a capillary column (e.g., DB-5MS). The oven temperature is programmed to separate the analytes based on their boiling points and interactions with the stationary phase.
 - MS Detection: As the compounds elute from the GC column, they enter the mass spectrometer. Electron ionization (EI) is a common ionization technique. The mass spectrometer is operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity by monitoring specific ions characteristic of Musk Xylene and **Musk Xylene-d9**.
 - Quantification: The concentration of Musk Xylene in the original sample is determined by comparing the peak area of the analyte to that of the internal standard (**Musk Xylene-d9**).

Mandatory Visualizations

The following diagrams illustrate the general workflows for the synthesis and analysis of Musk Xylene.





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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. cifga.com [cifga.com]
- 3. Musk Ambrette and Musk Xylene - Printing Processes and Printing Inks, Carbon Black and Some Nitro Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Musk Xylene | C12H15N3O6 | CID 62329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy Musk Xylene-d9 [smolecule.com]
- 6. Musk xylene - Wikipedia [en.wikipedia.org]
- 7. books.rsc.org [books.rsc.org]
- 8. researchgate.net [researchgate.net]
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